

# Applications of Indium Triiodide in Organic Synthesis: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: *Indium triiodide*

Cat. No.: B076962

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**Indium triiodide** ( $\text{InI}_3$ ) has emerged as a versatile and efficient Lewis acid catalyst in a variety of organic transformations. Its notable stability, tolerance to various functional groups, and effectiveness under mild reaction conditions make it an attractive tool for the synthesis of complex organic molecules, including pharmaceutical intermediates. This document provides detailed application notes and experimental protocols for key reactions catalyzed by **indium triiodide**.

## Synthesis of Thioethers via Direct Coupling of Alkyl Acetates and Thiosilanes

Application Note:

**Indium triiodide** catalyzes the efficient synthesis of a wide range of thioethers through the direct coupling of alkyl acetates with thiosilanes.<sup>[1]</sup> This method serves as a valuable alternative to traditional approaches that often require the use of less stable alkyl halides and strong bases. The reaction accommodates a broad scope of substrates, including primary, secondary, tertiary, allylic, and benzylic acetates, and is compatible with various functional groups. Mechanistic studies suggest that the reaction can proceed through both  $\text{S}_{\text{N}}1$  and  $\text{S}_{\text{N}}2$  pathways, depending on the nature of the alkyl acetate.<sup>[2]</sup>

## Quantitative Data:

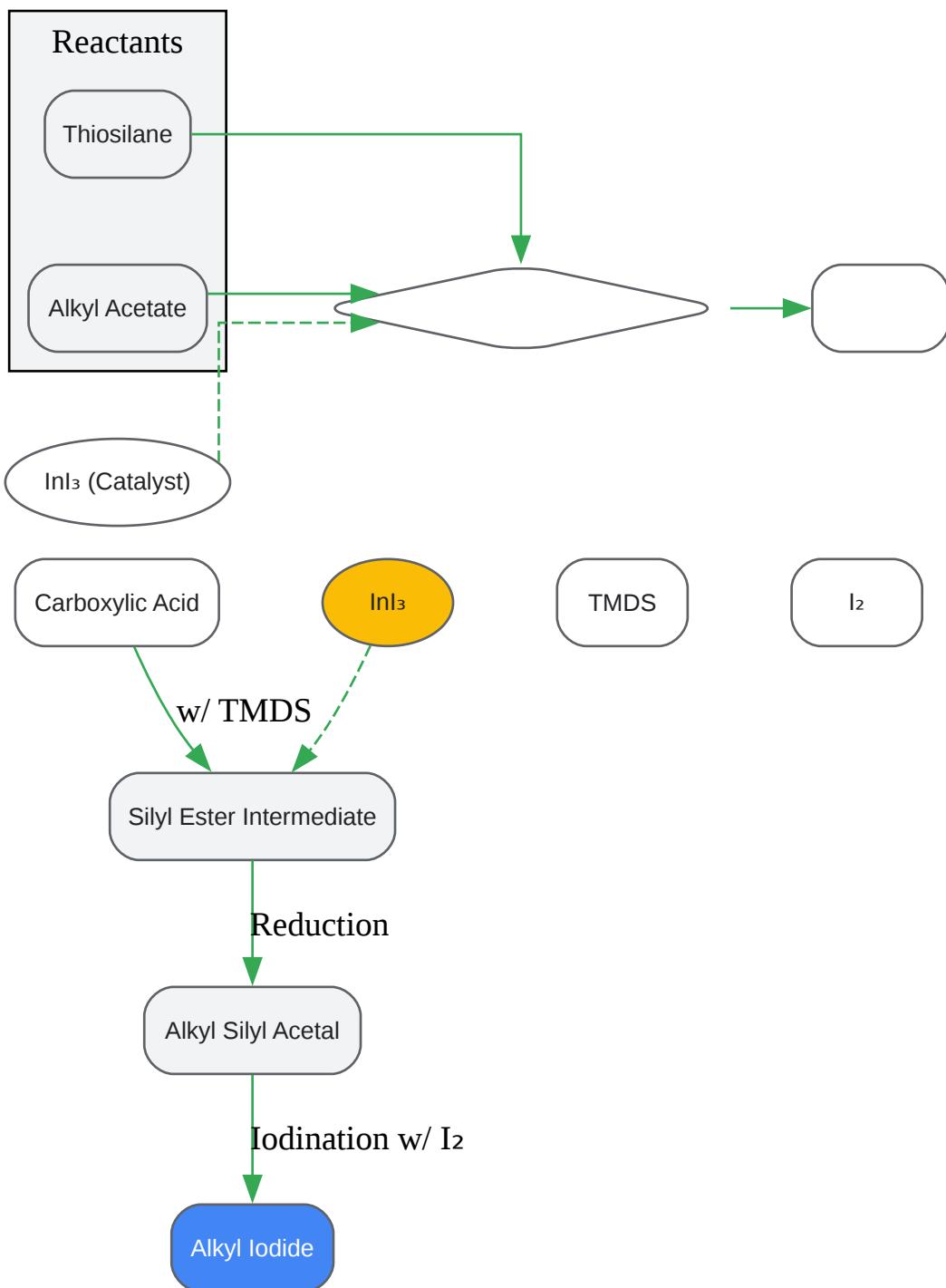
Entry	Alkyl Acetate	Thiosilane	Product	Yield (%)
1	Benzyl acetate	Trimethyl(phenylthio)silane	Benzyl phenyl sulfide	95
2	cinnamyl acetate	Trimethyl(phenylthio)silane	Cinnamyl phenyl sulfide	98
3	1-Phenylethyl acetate	Trimethyl(phenylthio)silane	1-Phenylethyl phenyl sulfide	85
4	tert-Butyl acetate	Trimethyl(phenylthio)silane	tert-Butyl phenyl sulfide	77
5	3-Acetoxy-1-propyne	Trimethyl(phenylthio)silane	Phenyl propargyl sulfide	90

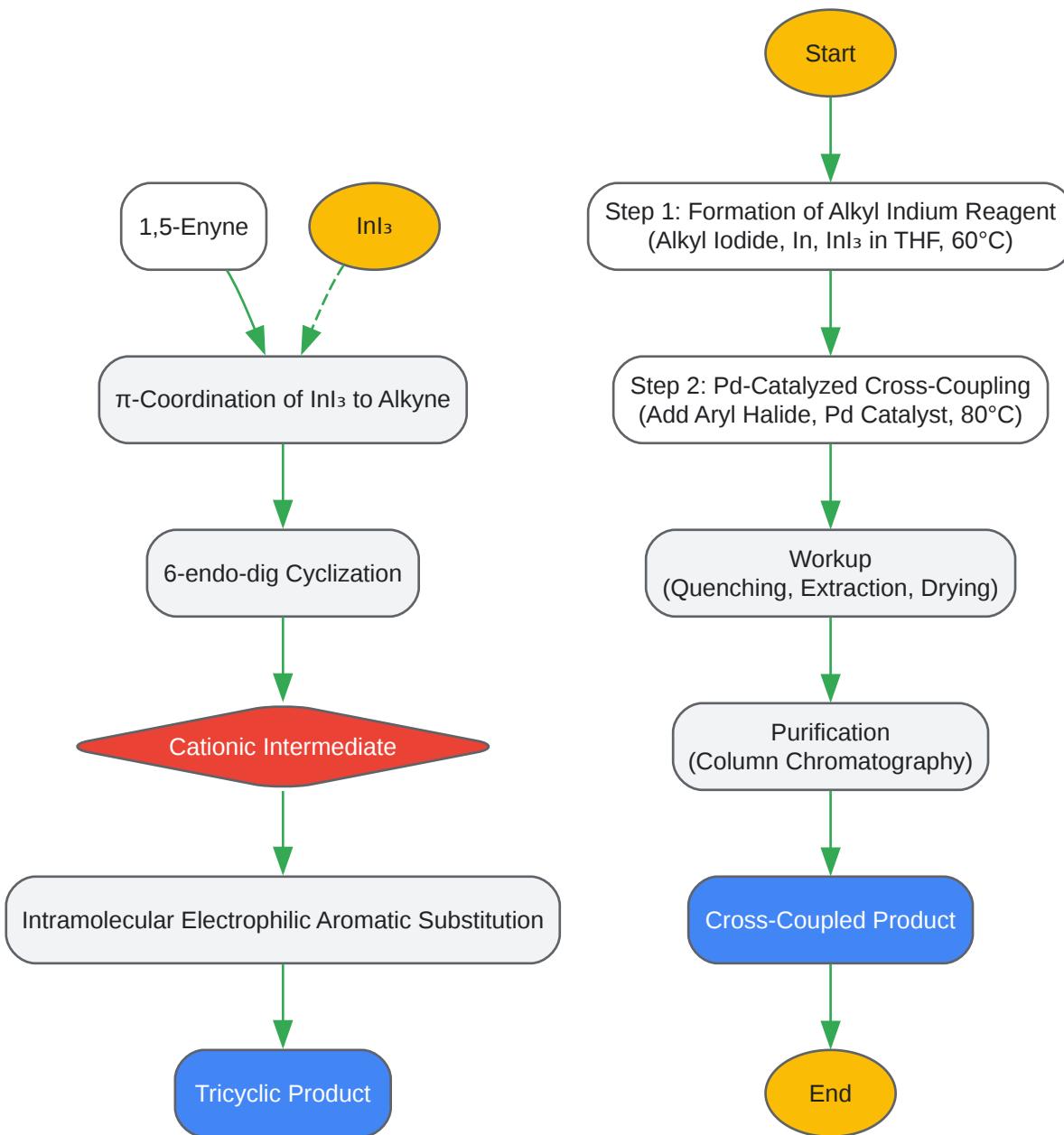
## Experimental Protocol:

General Procedure for the  $\text{InI}_3$ -Catalyzed Synthesis of Thioethers:

- To a stirred solution of the alkyl acetate (1.0 mmol) and thiosilane (1.2 mmol) in a suitable solvent (e.g.,  $\text{CH}_2\text{Cl}_2$ , 2.0 mL) under an inert atmosphere (e.g., argon), add **indium triiodide** (0.05 mmol, 5 mol%).
- Stir the reaction mixture at room temperature for the time indicated by TLC or GC-MS analysis until the starting material is consumed.
- Upon completion, quench the reaction with a saturated aqueous solution of  $\text{NaHCO}_3$  (5 mL).
- Extract the mixture with an organic solvent (e.g., ethyl acetate, 3 x 10 mL).
- Combine the organic layers, dry over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired thioether.

## Logical Relationship Diagram:



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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 2. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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